

8-Bromoisoquinoline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Bromoisoquinoline

Cat. No.: B029762

[Get Quote](#)

8-Bromoisoquinoline: A Core Technical Overview

For researchers, scientists, and professionals engaged in drug development, **8-Bromoisoquinoline** serves as a critical building block and synthetic intermediate. This guide provides core technical data on this compound.

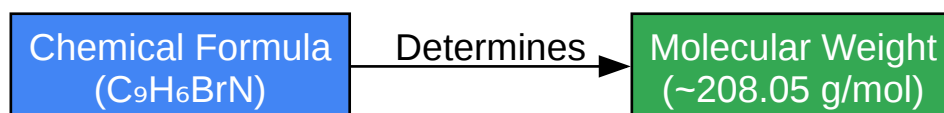
Core Molecular Data

The fundamental molecular properties of **8-Bromoisoquinoline** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and integration into synthetic workflows.

Property	Value
Chemical Formula	C ₉ H ₆ BrN[1][2][3][4][5]
Molecular Weight	208.05 g/mol [1][3][4]
Alternate Molecular Weight	208.06 g/mol [2]
CAS Number	63927-22-0[2][3][4][5]

Logical Relationship of Molecular Properties

The chemical formula of a compound dictates its molecular weight. The relationship is a foundational principle in chemistry, where the molecular weight is the sum of the atomic weights of all atoms in the molecule.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 8-Bromoisquinoline | C₉H₆BrN | CID 9859134 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [8-Bromoisquinoline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029762#8-bromoisquinoline-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com